

# Application Notes and Protocols for NBI-961 in In Vitro Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NBI-961

Cat. No.: B12368662

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **NBI-961** and comprehensive protocols for its preparation in in vitro experiments. **NBI-961** is a potent and bifunctional inhibitor of NIMA-related kinase 2 (NEK2), inducing its proteasomal degradation and leading to G2/mitosis arrest and apoptosis in cancer cells, such as diffuse large B cell lymphoma (DLBCL) cells.<sup>[1][2][3]</sup>

## Data Presentation: NBI-961 Properties and Storage

Property	Value	Notes
Molecular Weight	568.61 g/mol	
Formula	C <sub>28</sub> H <sub>27</sub> F <sub>3</sub> N <sub>6</sub> O <sub>2</sub> S	
CAS Number	2225902-98-5	
Solubility	DMSO: 100 mg/mL (175.87 mM)	Requires sonication for complete dissolution. <a href="#">[1]</a> Warming to 37°C can aid solubility. <a href="#">[1]</a>
Appearance	Light yellow to yellow solid	
Storage (Powder)	-20°C for up to 3 years	
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	

## Experimental Protocols

### Protocol 1: Preparation of NBI-961 Stock Solution (10 mM in DMSO)

Materials:

- **NBI-961** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass of **NBI-961**:

- For 1 mL of a 10 mM stock solution, the required mass is:
  - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 568.61 \text{ g/mol} = 0.0056861 \text{ g} = 5.69 \text{ mg}$
- Weigh **NBI-961**:
  - Carefully weigh out 5.69 mg of **NBI-961** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
  - Add 1 mL of DMSO to the tube containing the **NBI-961** powder.
- Aid Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 10-15 minutes.<sup>[1]</sup> Gentle warming to 37°C can also be applied.<sup>[1]</sup>
  - Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C or -80°C.<sup>[4]</sup>

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

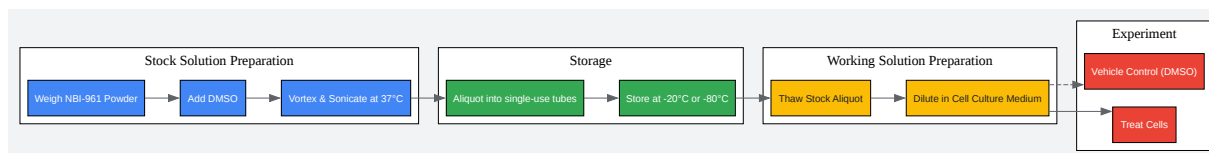
- 10 mM **NBI-961** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes

- Pipettes and sterile tips

#### Procedure:

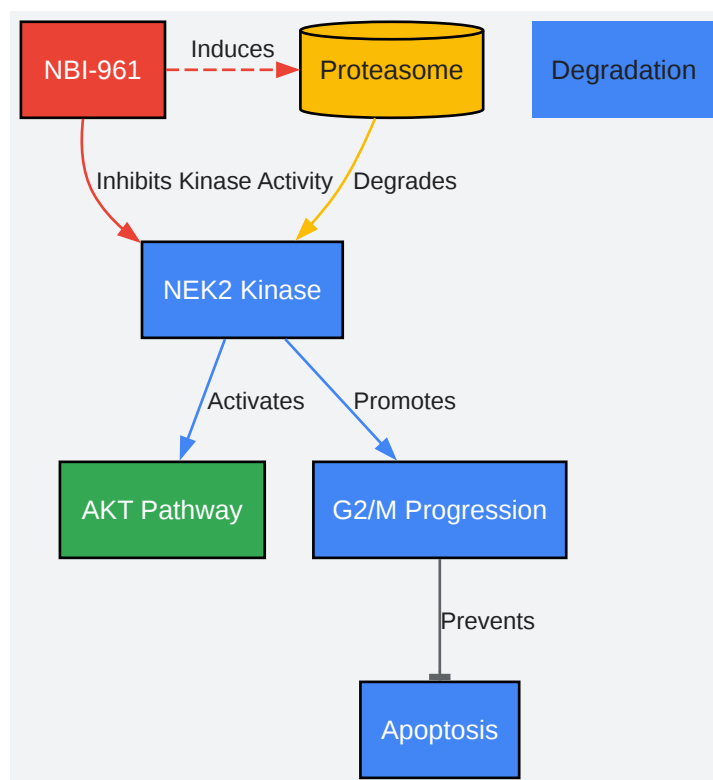
- Thaw Stock Solution:
  - Thaw a single aliquot of the 10 mM **NBI-961** stock solution at room temperature.
- Prepare Intermediate Dilutions (if necessary):
  - For lower final concentrations, it is advisable to perform one or more serial dilutions of the stock solution in cell culture medium or DMSO.
- Prepare Final Working Solution:
  - Dilute the 10 mM stock solution or an intermediate dilution into the final cell culture medium to achieve the desired experimental concentration. For example, to prepare 1 mL of a 10  $\mu$ M working solution from a 10 mM stock, add 1  $\mu$ L of the stock solution to 999  $\mu$ L of cell culture medium.
  - Note on Vehicle Control: It is crucial to prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **NBI-961** used in the experiment. [2] For instance, if the final concentration of **NBI-961** is 10  $\mu$ M, the vehicle control should contain 0.1% DMSO.
- Apply to Cells:
  - Mix the final working solution gently by pipetting and add it to your cell cultures.
  - Typical effective concentrations in DLBCL cell lines range from the low nanomolar to the sub-micromolar range (e.g., 25 nM, 80 nM, 240 nM).[2] The minimal effective concentration has been noted to be as low as 7.8 nM.[2]

## Visualizations



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Caption: Experimental workflow for the preparation of **NBI-961**.



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Caption: **NBI-961** mechanism of action on the NEK2 signaling pathway.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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